

Praeruptorin C: A Technical Guide to Natural Sources, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Praeruptorin C*

Cat. No.: *B3029611*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Praeruptorin C**, an angular-type pyranocoumarin with significant pharmacological interest. The document details its primary natural source, standardized protocols for its isolation and purification, and an analysis of its known mechanisms of action, including its influence on critical cellular signaling pathways.

Natural Source of Praeruptorin C

Praeruptorin C is a bioactive secondary metabolite primarily isolated from the dried roots of *Peucedanum praeruptorum* Dunn.[1][2][3] This plant, known in Traditional Chinese Medicine as "Bai-Hua Qian Hu," has been used for centuries to treat respiratory ailments.[2][4] The roots of *P. praeruptorum* are rich in various pyranocoumarins, with **Praeruptorin C** being a notable constituent alongside its related compounds Praeruptorin A, B, and E.[1][5] While *P. praeruptorum* is the principal source, **Praeruptorin C** has also been reported in *Musineon divaricatum*. [6]

Quantitative Analysis of Praeruptorins in *P. praeruptorum*

While specific yield data for the complete isolation of **Praeruptorin C** is not extensively documented in publicly available literature, analytical studies have quantified related

praeruptorins in crude extracts and fractions of *P. praeruptorum* root. This data provides a valuable reference for the relative abundance of these compounds.

Table 1: Content of Major Praeruptorins in *Peucedanum praeruptorum*

Compound	Plant Material/Fraction	Content (% w/w)	Analytical Method	Reference
Praeruptorin A	Dried Root	0.288 – 0.759%	HPLC-DAD	[7]
Praeruptorin B	Dried Root	0.038 – 0.274%	HPLC-DAD	[7]
Praeruptorin A	EtOAc-Soluble Fraction	24.0%	HPLC	[8]
Praeruptorin B	EtOAc-Soluble Fraction	7.75%	HPLC	[8]
Praeruptorin E	EtOAc-Soluble Fraction	9.07%	HPLC	[8]

Note: The total content of Praeruptorins A, B, and E in the ethyl acetate (EtOAc)-soluble fraction comprised 40.8% of the fraction's dry weight in one study.[8] Quantitative data for **Praeruptorin C** in the raw plant material was not specified in the reviewed literature.

Experimental Protocols: Isolation and Analysis

The following sections detail a generalized, multi-step protocol for the extraction, purification, and analysis of **Praeruptorin C**, synthesized from various established methods for pyranocoumarin isolation.

General Isolation and Purification Workflow

The isolation of **Praeruptorin C** is a multi-stage process involving initial extraction, solvent-based fractionation to enrich the target compounds, and subsequent chromatographic purification to achieve high purity.

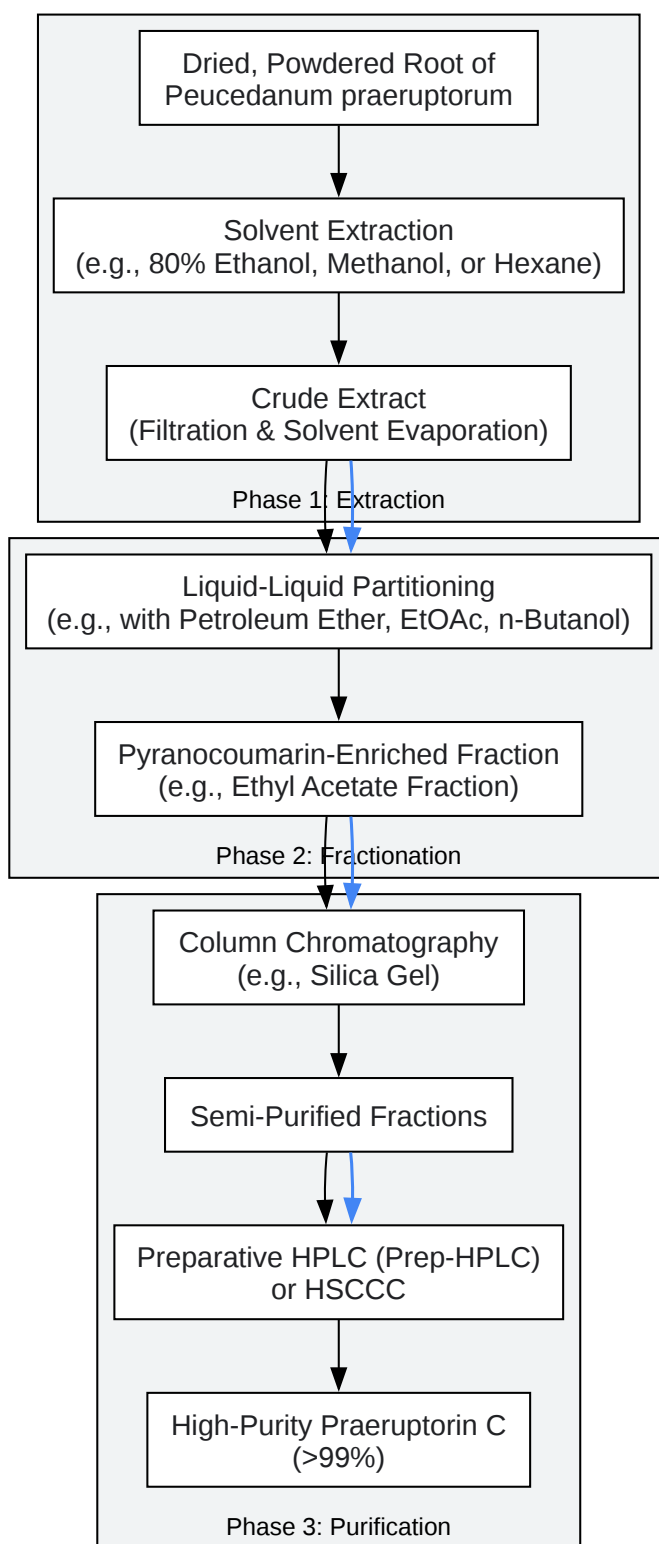


Diagram 1: General Workflow for Praeruptorin C Isolation

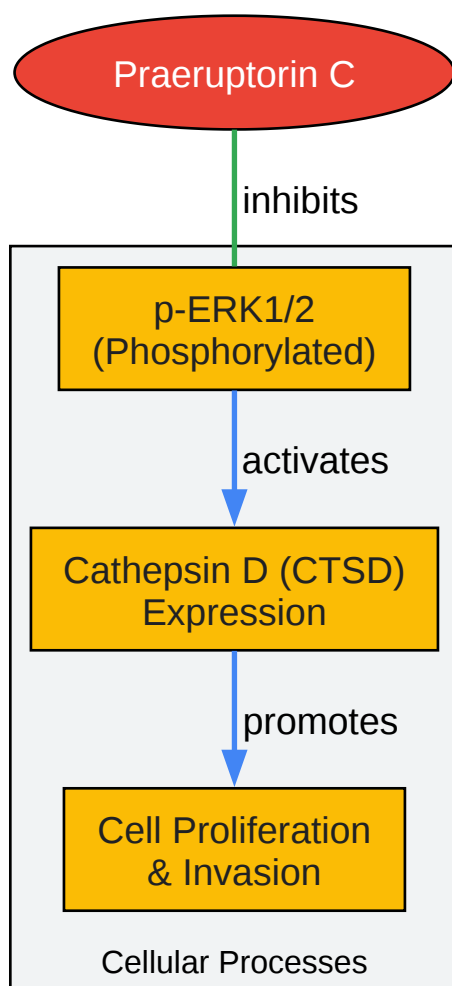


Diagram 2: Praeruptorin C Inactivation of ERK/CTSD Pathway

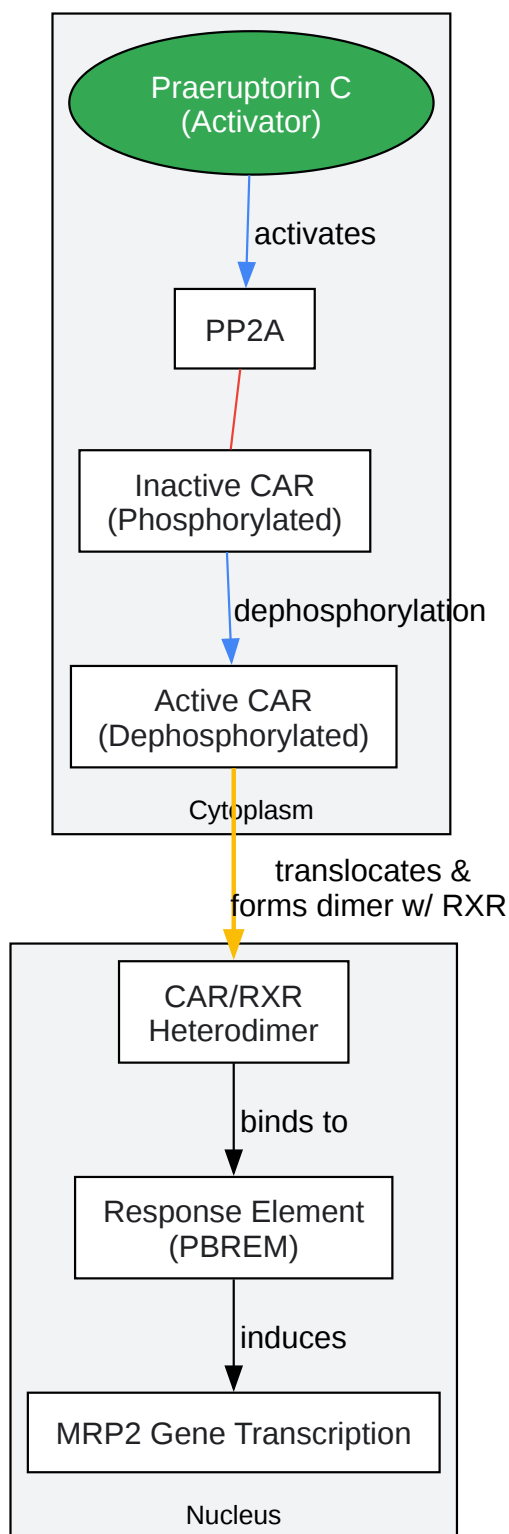


Diagram 3: Praeruptorin C Activation of CAR/MRP2 Pathway

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